

An In-depth Technical Guide to Shisonin and its Glycosidic Linkages

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Compound of Interest

Compound Name: *Shisonin*

Cat. No.: *B1232578*

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This technical guide provides a comprehensive overview of **Shisonin**, a key anthocyanin found in *Perilla frutescens* (Shiso). The focus is on its chemical structure, with a detailed exploration of its glycosidic linkages, and the experimental methodologies employed for its isolation and characterization.

Introduction to Shisonin

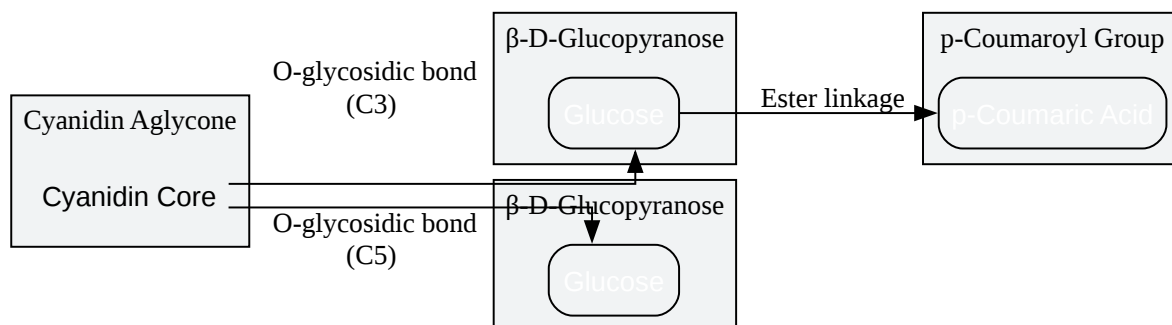
Shisonin is an acylated anthocyanin responsible for the characteristic red-purple coloration of Shiso leaves. Its full chemical name is cyanidin-3-(p-coumaroyl-D-glucosido)-5-glucoside. The structure consists of a central cyanidin aglycone, two glucose moieties, and a p-coumaric acid group. A closely related and often more abundant genuine pigment in the plant is Malonyl**shisonin**, which has an additional malonyl group attached to the 5-O-glucoside. The stability and color of these pigments are significantly influenced by the acylation.[1]

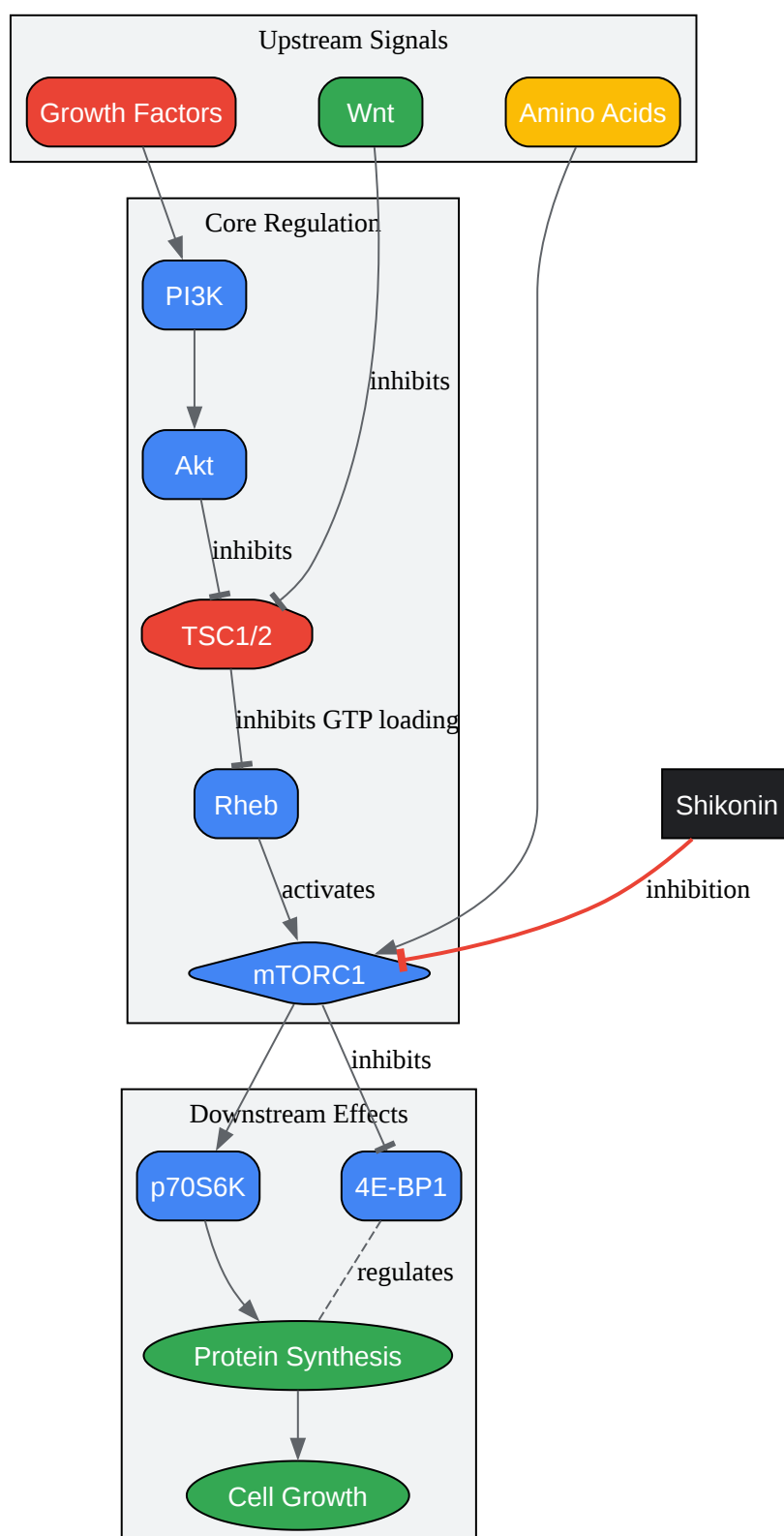
Chemical Structure and Glycosidic Linkages

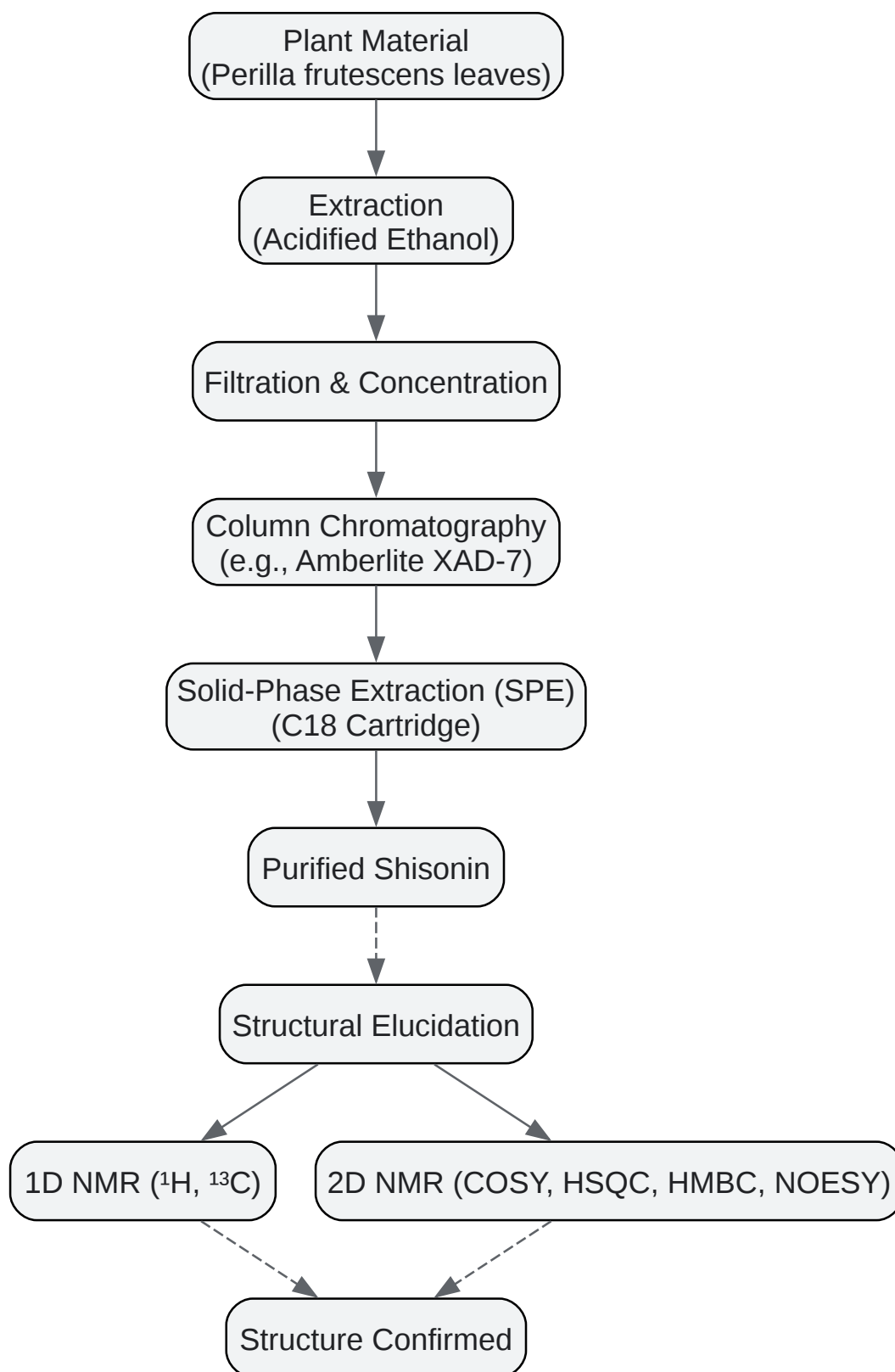
The core of **Shisonin** is the cyanidin flavonoid skeleton. The glycosidic linkages are O-glycosidic bonds, which are covalent bonds formed between a carbohydrate and another molecule.[2] In **Shisonin**, these linkages connect two β -D-glucopyranose units to the cyanidin aglycone at the C3 and C5 positions. Furthermore, a p-coumaric acid is attached to the glucose at the C3 position.

The precise connectivity and stereochemistry of these linkages are crucial for the molecule's three-dimensional structure and biological activity. The determination of these linkages relies heavily on advanced spectroscopic techniques, particularly Nuclear Magnetic Resonance (NMR).

Structural Diagram of Shisonin







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References

- 1. youtube.com [youtube.com]
- 2. Development and Optimization of a Silica Column-Based Extraction Protocol for Ancient DNA - PMC [pmc.ncbi.nlm.nih.gov]
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